

Cross-Resistance Patterns of Cartap: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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An objective analysis of cross-resistance between **Cartap** and other major insecticide classes, supported by experimental data and detailed protocols, to inform resistance management strategies in pest control.

This guide provides a comprehensive comparison of cross-resistance patterns observed between **Cartap**, a nereistoxin analogue insecticide, and other chemical classes of insecticides. The data presented is compiled from various scientific studies and is intended for researchers, scientists, and professionals involved in the development of pest management strategies and novel insecticides. Understanding these cross-resistance profiles is crucial for effective and sustainable pest control, helping to mitigate the development of insecticide resistance.

Comparative Cross-Resistance Data

The following table summarizes the cross-resistance data from various studies, presenting the resistance ratios (RR) of different insect strains to **Cartap** and other insecticides. The resistance ratio is a quantitative measure of resistance, calculated by dividing the lethal concentration (LC50) for the resistant strain by the LC50 for a susceptible strain.

Insect Species	Strain	Selection Insecticide	Test Insecticide	Resistance Ratio (RR)	Cross-Resistance Level	Reference
Plutella xylostella (Diamondback Moth)	KOBII-cartap-selected	Cartap	Cartap	14.2	Moderate	[1]
KOBII-cartap-selected	Cartap	Esfenvalerate	2.6	Very Low	[1]	
KOBII-cartap-selected	Cartap	Abamectin	1.0	None	[1]	
KOBII-esfenvalerate-selected	Esfenvalerate	Cartap	3.8	Very Low	[1]	
Bemisia tabaci (Whitefly)	NJ-Imi	Imidacloprid	Cartap	Low	Low	[2]
NJ-Imi	Imidacloprid	Monosulap	Low	Low	[2]	
NJ-Imi	Imidacloprid	Spinosad	Low	Low	[2]	
NJ-Imi	Imidacloprid	Abamectin	No	None	[2]	
NJ-Imi	Imidacloprid	Cypermethrin	No	None	[2]	
Tuta absoluta (Tomato Leafminer)	Brazilian Populations	Cartap (field)	Cartap	2.3 - 21.9	Low to High	[3]

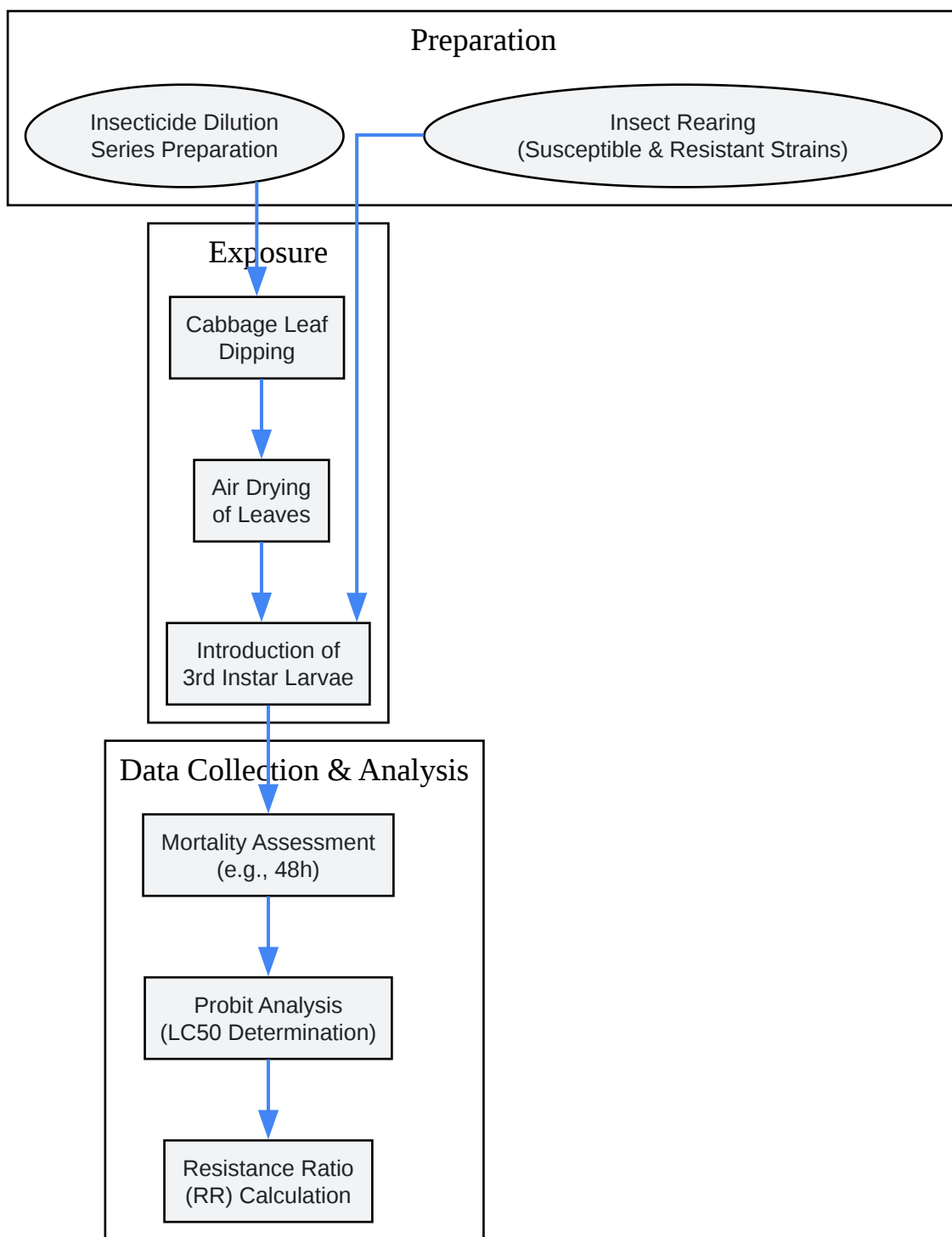
Experimental Protocols

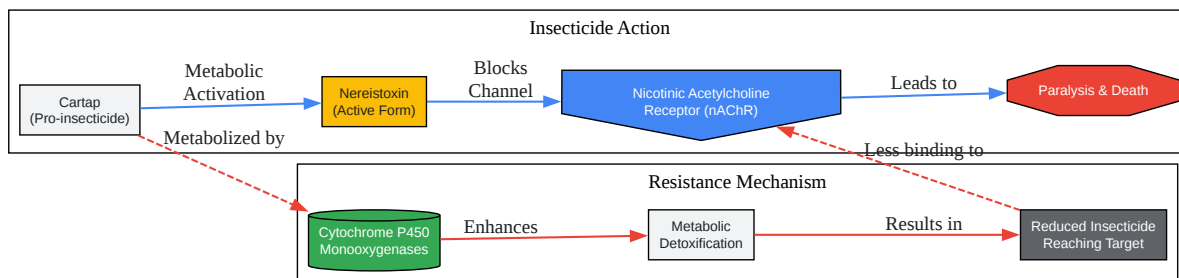
The data presented in this guide is derived from studies employing standardized bioassay techniques. Below are detailed methodologies for key experiments cited.

Leaf-Dipping Bioassay for *Plutella xylostella*

This method is utilized to assess the toxicity of insecticides to leaf-eating insects like the diamondback moth.

- **Insect Rearing:** The susceptible (OSS) and insecticide-selected (KOBII-**cartap**-selected, KOBII-esfenvalerate-selected) strains of *Plutella xylostella* were reared on cabbage seedlings in the laboratory under controlled conditions.^[1]
- **Insecticide Solutions:** Serial dilutions of the formulated insecticides (**Cartap**, Esfenvalerate, Abamectin) were prepared in distilled water containing a surfactant (Triton X-100) to ensure even spreading on the leaf surface.
- **Leaf Treatment:** Cabbage leaf discs were dipped into the respective insecticide solutions for a specified duration (e.g., 30 seconds) and then allowed to air-dry. Control leaf discs were dipped in the surfactant solution only.
- **Exposure:** Third-instar larvae of the different strains were placed on the treated leaf discs in petri dishes.
- **Mortality Assessment:** Mortality was recorded after a set period (e.g., 48 or 72 hours). Larvae were considered dead if they did not move when prodded with a fine brush.
- **Data Analysis:** The concentration-mortality data was subjected to probit analysis to determine the LC50 values. The resistance ratio (RR) was calculated as the LC50 of the resistant strain divided by the LC50 of the susceptible strain.^[1]





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